

2-Bromoisobutyryl bromide molecular formula and molecular weight.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromobutyryl bromide

Cat. No.: B1266778

[Get Quote](#)

An In-depth Technical Guide to 2-Bromoisobutyryl Bromide

This technical guide provides a comprehensive overview of the chemical properties of 2-Bromoisobutyryl bromide, a key reagent in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and polymer chemistry who utilize this compound in their work.

Core Properties

2-Bromoisobutyryl bromide, also known as α -Bromoisobutyryl bromide or Bromodimethylacetyl bromide, is a widely used initiator in atom transfer radical polymerization (ATRP).^[1] Its bifunctional nature, containing both an acyl bromide and an alkyl bromide, makes it a versatile building block in organic synthesis.

Quantitative Data

The fundamental molecular properties of 2-Bromoisobutyryl bromide are summarized in the table below.

Property	Value
Molecular Formula	C4H6Br2O[1][2][3]
Molecular Weight	229.90 g/mol [2][3]
CAS Number	20769-85-1[1][3]

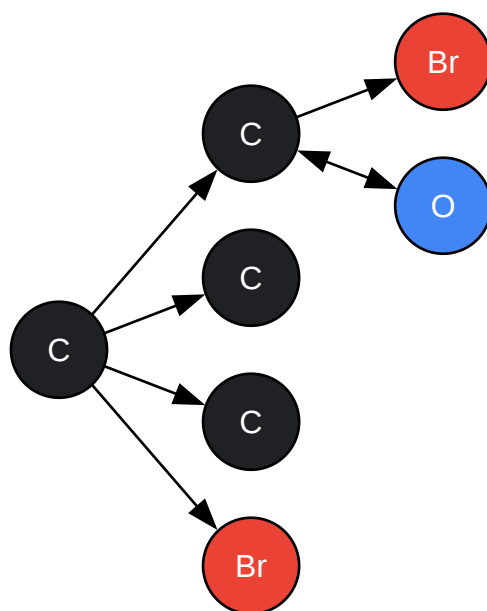
Synthesis Protocol

A common method for the synthesis of 2-Bromoisobutyryl bromide involves the bromination of isobutyric acid. The following is a representative experimental protocol:

- Combine isobutyric acid and red phosphorus in a suitable reaction vessel.
- Add bromine dropwise to the mixture.
- Heat the reaction mixture to 100°C and maintain for 6 hours.
- After the reaction is complete, remove any unreacted bromine and hydrogen bromide by distillation under reduced pressure.
- Cool the mixture and separate the phosphorous acid.
- The resulting crude 2-bromoisobutyryl bromide is then purified by fractional distillation under reduced pressure, collecting the fraction at 91-98°C (13.3kPa).[4]

Structural Information

The molecular structure of 2-Bromoisobutyryl bromide is central to its reactivity. The following diagram illustrates the connectivity of the atoms within the molecule.



[Click to download full resolution via product page](#)

Caption: Molecular graph of 2-Bromoisobutyryl bromide.

Applications

2-Bromoisobutyryl bromide is a crucial reagent in polymer chemistry, particularly as an initiator for ATRP. This allows for the synthesis of well-defined polymers with controlled molecular weight and narrow polydispersity. It is used to functionalize surfaces, such as graphene oxide, by introducing hydroxyl groups.[1] Furthermore, it plays a role in the preparation of polycaprolactone macroinitiators and the anchoring of ATRP initiators to the exterior surface of mesoporous silica nanoparticles.[1] In organic synthesis, it is utilized in the preparation of N-protected halodienamides, which are precursors to four- and five-membered lactams.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromoisobutyryl Bromide | 20769-85-1 [chemicalbook.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. chemscene.com [chemscene.com]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Bromoisobutyryl bromide molecular formula and molecular weight.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266778#2-bromoisobutyryl-bromide-molecular-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com